

GR 205171 proper disposal procedures

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Compound of Interest

Compound Name: GR 205171

Cat. No.: B1217763

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GR 205171 (Vofopitant) Disposal & Handling Guide

Executive Summary

GR 205171 (Vofopitant) is a high-affinity Neurokinin-1 (NK1) receptor antagonist.^[1] In research settings, it is frequently used as a pharmacological tool to study nociception, emesis, and as a precursor for Positron Emission Tomography (PET) radioligands.

Due to its high biological activity and lipophilicity, **GR 205171** must be treated as a hazardous pharmaceutical waste. It cannot be discharged into municipal water systems. This guide outlines the containment, deactivation, and disposal workflows required to maintain environmental compliance (EPA RCRA) and laboratory safety.

Part 1: Chemical Profile & Hazard Assessment

Before initiating disposal, verify the state of your material. The disposal pathway diverges significantly if the compound has been radiolabeled (e.g., [¹¹C]GR205171 or [¹⁸F] analogues).

Parameter	Technical Specification	Operational Implication
CAS Number	146536-66-1	Use this for waste manifesting and labeling.
Chemical Class	Piperidine / Tetrazole derivative	Nitrogen-rich; avoid mixing with strong oxidizers (e.g., Nitric Acid) to prevent exothermic reactions.
Solubility	DMSO, Ethanol (Lipophilic)	Do not use water for rinsing spills; use ethanol or acetone.
Bioactivity	Potent NK1 Antagonist	Biologically active at nanomolar concentrations. Prevent aerosolization. [2]
RCRA Status	Non-Acute Hazardous (typically)	Not P-listed, but falls under "Pharmaceutically Active Waste"—Strict Sewer Ban applies.

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*CRITICAL WARNING – RADIOLIGANDS: If your **GR 205171** is radiolabeled (e.g., for PET studies), STOP. You must follow your institution's Radiation Safety Office (RSO) protocols. The chemical hazards below are secondary to the radiological half-life decay requirements.*

Part 2: Pre-Disposal Stabilization (The "Bench" Protocol)

Objective: Secure the compound immediately after experimental use to prevent cross-contamination or environmental release.

Solid Waste (Powder, Contaminated Consumables)

- Weighing Boats/Spatulas: Do not wash. Place directly into a dedicated solid hazardous waste bag (clear or yellow, depending on facility codes).
- Spill Cleanup:
 - Cover spill with an absorbent pad.
 - Wet the pad slightly with Ethanol (70%+) to solubilize and lift the lipophilic compound.
 - Wipe the area 3 times.
 - Dispose of all pads and gloves as Solid Hazardous Waste.

Liquid Waste (Mother Liquor, Cell Media)

- Solvent Compatibility: **GR 205171** is often dissolved in DMSO or Ethanol. Ensure your liquid waste carboy is rated for organic solvents (HDPE or Glass).
- Segregation:
 - Correct: Mix with other non-halogenated organic solvents (Methanol, Acetone).
 - Incorrect: Do not mix with aqueous acidic waste or oxidizers.

Part 3: The Disposal Workflow (Step-by-Step)

This protocol utilizes a Self-Validating System: At each step, a physical check prevents the user from proceeding incorrectly.

Step 1: Classification & Labeling

- Action: Attach a hazardous waste tag before adding waste.
- Validation: The tag must explicitly list:
 - "**GR 205171** (Vofopitant)"^[1]
 - "Neurokinin-1 Antagonist"^{[1][3][4][5][6]}

- Solvent composition (e.g., "99% DMSO, <1% **GR 205171**")
- Hazard Checkbox: Toxic / Irritant

Step 2: Containment

- Action: Transfer liquid waste into a screw-top HDPE container (Jerrycan).
- Validation: "The Inversion Test." Once closed, wipe the threads, invert the container for 10 seconds. If any drop appears, replace the cap. Never funnel waste into an open beaker for long-term storage.

Step 3: Aggregation & Storage

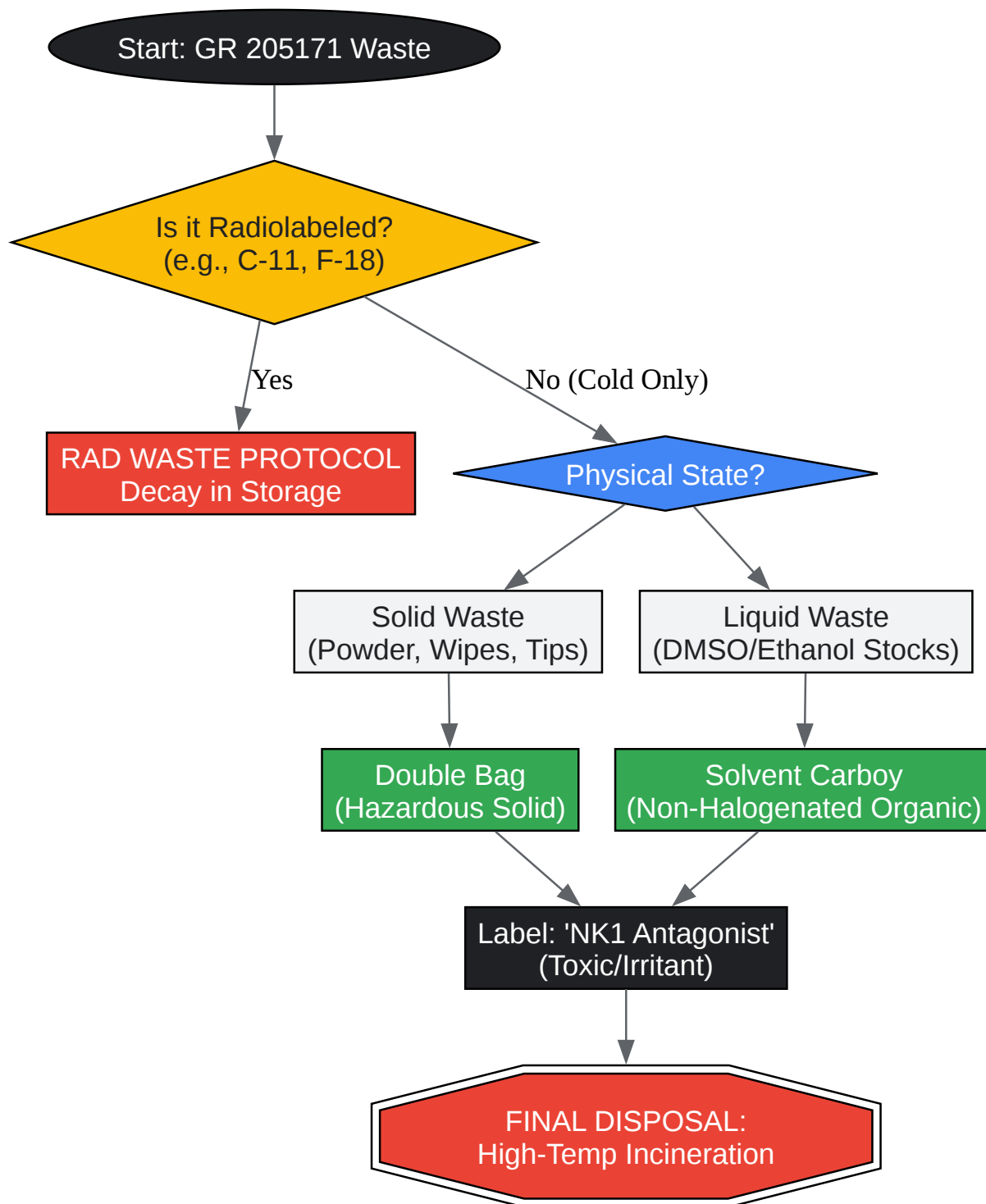
- Action: Place the container in Secondary Containment (a tray capable of holding 110% of the volume).
- Validation: Ensure the tray is dry. If liquid is present in the tray, the primary container has failed.

Step 4: Final Disposal (Incineration)

- Action: Hand over to EHS/Waste Management contractor.
- Requirement: This compound must undergo High-Temperature Incineration.
- Why? Biological receptor antagonists are stable structures. Landfilling can lead to leaching into groundwater, affecting local wildlife (endocrine/neuro-disruption). Incineration ensures complete thermal destruction of the tetrazole and piperidine rings.

Part 4: Decision Logic Visualization

The following diagram illustrates the critical decision points for disposing of **GR 205171**, ensuring no "sewerage" occurs.



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Figure 1: Decision tree for **GR 205171** waste stream management, prioritizing radiological checks and incineration.

References

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- To cite this document: BenchChem. [GR 205171 proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217763/docs#gr-205171-proper-disposal-procedures>]

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